

2-Methoxy-5-(trifluoromethoxy)aniline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-5-(trifluoromethoxy)aniline

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Technical Guide: 2-Methoxy-5-(trifluoromethoxy)aniline

Disclaimer: Extensive searches for "**2-Methoxy-5-(trifluoromethoxy)aniline**" did not yield specific chemical data, experimental protocols, or biological activity information. This suggests the compound may be novel, extremely rare, or referred to by a different nomenclature.

This guide will instead provide a comprehensive overview of the structurally similar and well-documented compound, 2-Methoxy-5-(trifluoromethyl)aniline. This information is intended to serve as a valuable resource for researchers and professionals in drug development, given the shared structural motifs that are significant in medicinal chemistry.

Core Compound Data

This section summarizes the key chemical and physical properties of 2-Methoxy-5-(trifluoromethyl)aniline.

| Property | Value |
|-------------------|--|
| Molecular Formula | C8H8F3NO |
| Molecular Weight | 191.15 g/mol [1][2] |
| CAS Number | 349-65-5[1][3] |
| IUPAC Name | 2-methoxy-5-(trifluoromethyl)aniline[1] |
| Synonyms | 3-Amino-4-methoxybenzotrifluoride, 2-Amino-4-(trifluoromethyl)anisole[4] |
| Appearance | Beige-greyish to brownish crystalline powder[5] |
| Melting Point | 58-60 °C |
| Boiling Point | 230.1±40.0 °C (Predicted)[6] |
| Solubility | Insoluble in water, soluble in common organic solvents. |

Synthesis and Experimental Protocols

2-Methoxy-5-(trifluoromethyl)aniline is primarily used as a chemical intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[7][8]

General Synthesis Protocol: Reduction of a Nitro Compound

A common method for the synthesis of 2-Methoxy-5-(trifluoromethyl)aniline involves the reduction of a nitro precursor.[5][9]

Reaction: Reduction of 4-methoxy-3-nitrobenzotrifluoride.

Reagents and Materials:

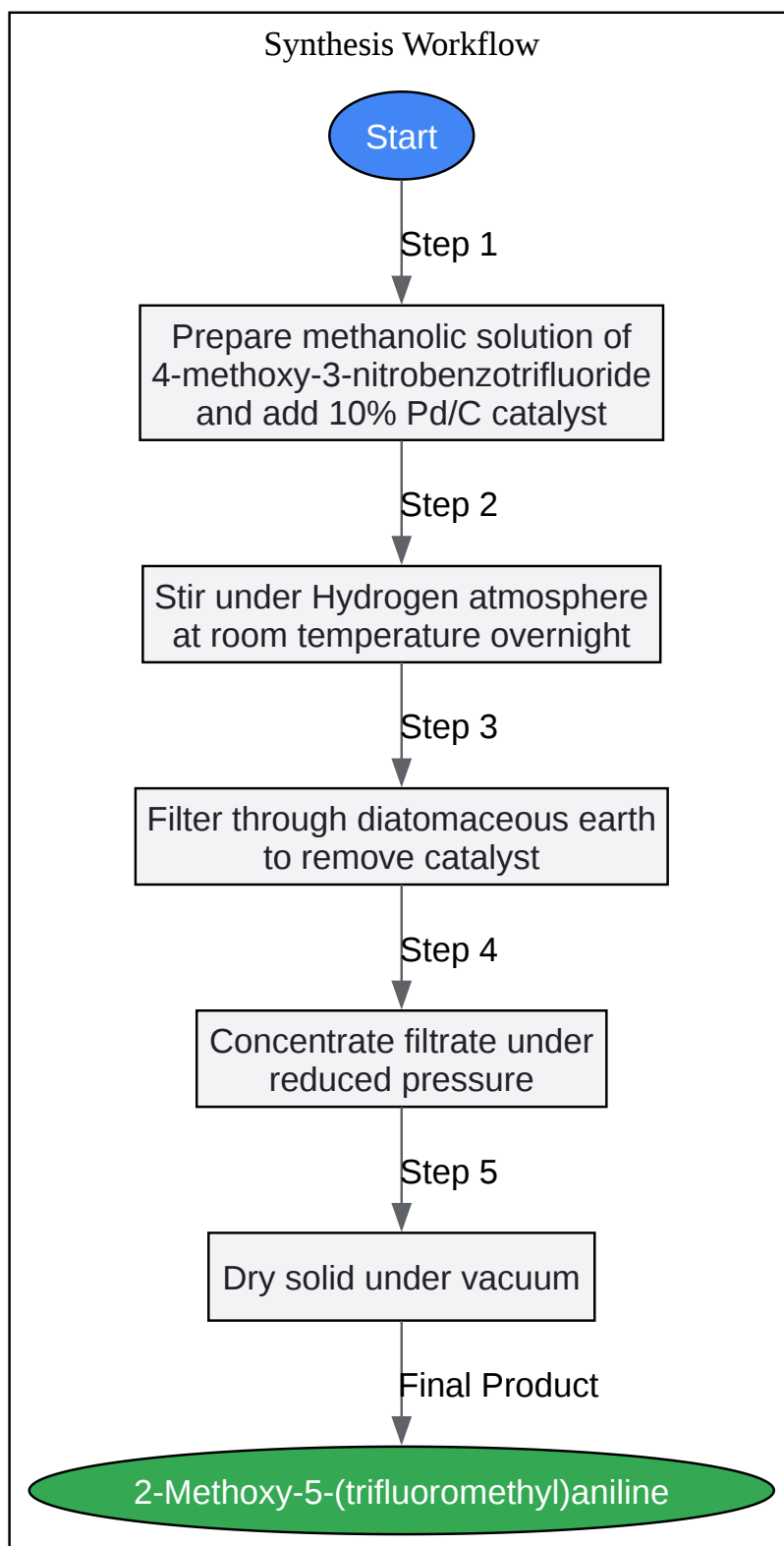
- 4-methoxy-3-nitrobenzotrifluoride
- Methanol

- 10% Palladium on activated carbon (Pd/C) catalyst
- Hydrogen gas (H₂)
- Diatomaceous earth (Celite)
- Standard laboratory glassware for inert atmosphere reactions
- Filtration apparatus
- Rotary evaporator

Procedure:

- A solution of 4-methoxy-3-nitrobenzotrifluoride in methanol is prepared in a reaction vessel suitable for hydrogenation.
- A catalytic amount (typically 10% loading) of 10% Pd/C is added to the solution.[\[5\]](#)[\[9\]](#)
- The reaction vessel is purged with an inert gas and then placed under a hydrogen atmosphere.
- The mixture is stirred vigorously at room temperature overnight.
- Upon completion of the reaction, the mixture is filtered through a pad of diatomaceous earth to remove the palladium catalyst.[\[5\]](#)[\[9\]](#)
- The filtrate is concentrated under reduced pressure using a rotary evaporator to remove the methanol.
- The resulting solid is dried under vacuum to yield 2-methoxy-5-(trifluoromethyl)aniline.[\[5\]](#)[\[9\]](#)

This procedure typically results in a high yield (approximately 99%) of the desired product as an off-white solid.[\[9\]](#)



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A general workflow for the synthesis of 2-Methoxy-5-(trifluoromethyl)aniline.

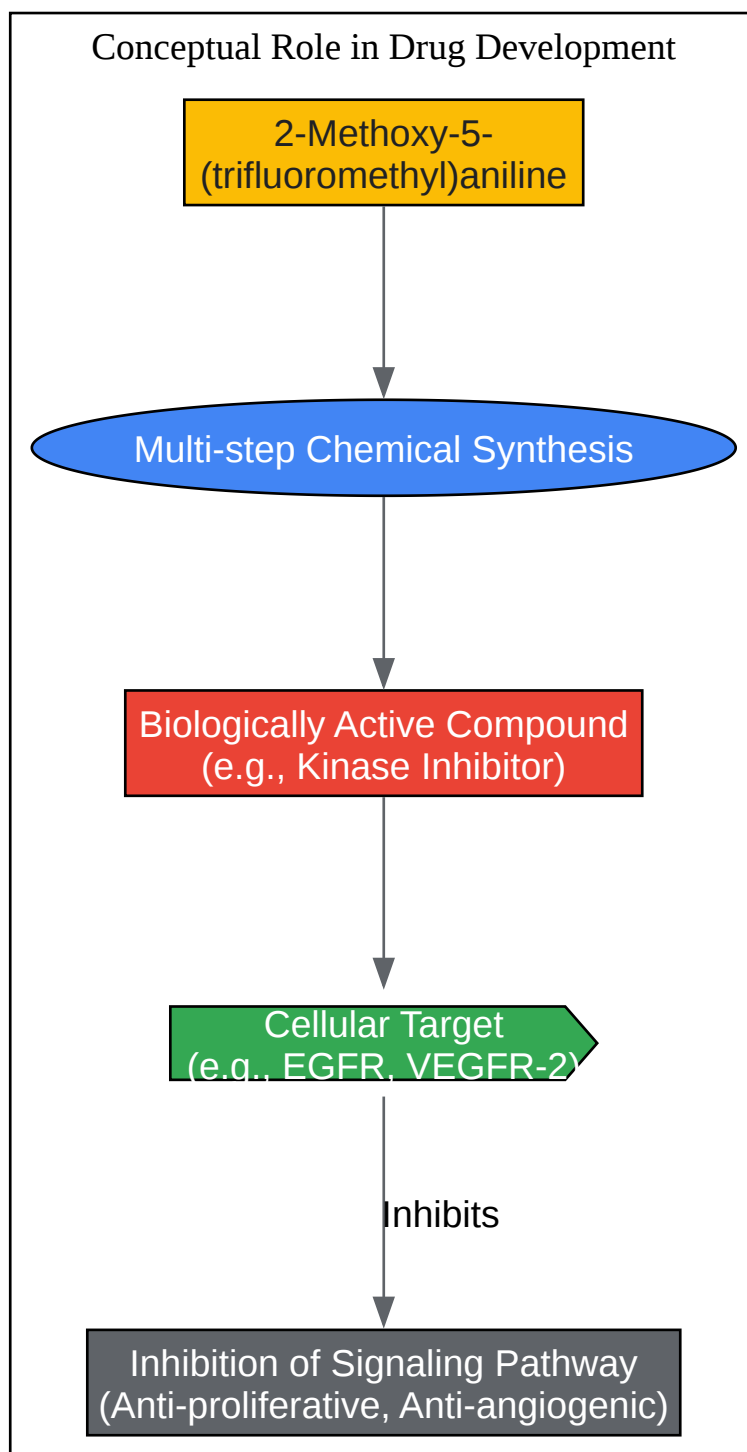
Biological Activity and Applications

2-Methoxy-5-(trifluoromethyl)aniline is a key building block in the synthesis of biologically active compounds.^[8] The presence of the trifluoromethyl group often enhances properties such as lipophilicity and metabolic stability, which are advantageous for drug candidates.^{[4][7]}

While specific signaling pathways directly modulated by 2-Methoxy-5-(trifluoromethyl)aniline are not detailed in the available literature, it serves as a crucial intermediate for molecules that target various cellular processes. For instance, aniline derivatives are integral to many kinase inhibitors.

Role as a Pharmaceutical Intermediate

This compound is utilized in the synthesis of various pharmaceuticals, including those targeting metabolic disorders and central nervous system conditions.^[10] Its derivatives have been investigated for their potential as anticancer agents. For example, anilinoquinazolines and anilinoquinolines, which can be synthesized from aniline precursors, are known to inhibit receptor tyrosine kinases like EGFR and VEGFR-2, which are critical for tumor growth and angiogenesis.^[11]



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Logical relationship of 2-Methoxy-5-(trifluoromethyl)aniline as a synthetic intermediate.

Agrochemical Applications

The reactivity of 2-Methoxy-5-(trifluoromethyl)aniline also makes it a valuable intermediate in the development of new agrochemicals, such as herbicides and pesticides.[7]

In summary, while direct experimental data on **2-Methoxy-5-(trifluoromethoxy)aniline** is not publicly available, the analogous compound, 2-Methoxy-5-(trifluoromethyl)aniline, is a well-characterized and versatile chemical intermediate with significant applications in the development of pharmaceuticals and agrochemicals. Researchers interested in the unique properties conferred by the trifluoromethoxy group may find the synthesis and reactivity of the trifluoromethyl analogue to be a useful starting point for further investigation.

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- To cite this document: BenchChem. [2-Methoxy-5-(trifluoromethoxy)aniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

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